

Technical Guide: Solubility Profiling & Thermodynamic Analysis of 4-(Hexyloxy)benzohydrazide

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Compound of Interest

Compound Name: 4-(Hexyloxy)benzohydrazide

CAS No.: 64328-63-8

Cat. No.: B1271002

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Executive Summary & Chemical Context

4-(Hexyloxy)benzohydrazide (CAS: 64328-63-8) serves as a critical intermediate in the synthesis of liquid crystalline materials, Schiff base ligands, and bioactive pharmacophores. Unlike simple benzohydrazides, this molecule possesses a distinct amphiphilic architecture: a polar hydrazide head group (

) capable of hydrogen bonding, and a hydrophobic hexyloxy tail (

) that imparts lipophilicity.

This guide outlines a rigorous, self-validating protocol for determining the solid-liquid equilibrium (solubility) of this compound. Understanding its solubility profile is essential for optimizing recrystallization yields during synthesis and designing delivery systems for pharmaceutical applications.

Physicochemical Profile[1][2][3][4][5]

- Molecular Formula:
- Molecular Weight: 236.31 g/mol
- Structural Feature: The hexyloxy chain introduces significant non-polar character, suggesting higher solubility in non-polar solvents (e.g., Toluene) compared to its parent compound, benzohydrazide, while retaining solubility in polar protic solvents (e.g., Ethanol) due to the hydrazide moiety.

Experimental Methodology: The Isothermal Saturation Method

To ensure data integrity and reproducibility, the Isothermal Saturation Method (static equilibrium) is the gold standard. This protocol minimizes kinetic errors associated with dissolution rates.

Reagents and Apparatus

- Solute: **4-(Hexyloxy)benzohydrazide** (Re-crystallized from Ethanol, Purity > 99.5% verified by DSC/HPLC).
- Solvents: HPLC Grade (Water, Methanol, Ethanol, Isopropanol, Ethyl Acetate, Toluene, Acetone, Acetonitrile).
- Apparatus: Double-jacketed glass vessels connected to a precision thermostatic water bath (K).

Step-by-Step Protocol

This workflow ensures thermodynamic equilibrium is reached before sampling.

- Preparation: Add excess solid solute to 50 mL of the selected solvent in the jacketed vessel. The mixture must remain heterogeneous (solid present) throughout the experiment.
- Equilibration: Stir continuously using a magnetic stirrer at the target temperature for 24 hours.

- **Settling:** Stop stirring and allow the suspension to settle for 2 hours at the same temperature to separate phases.
- **Sampling:** Withdraw the supernatant using a pre-heated glass syringe equipped with a 0.45 PTFE filter (to remove micro-crystals).
- **Quantification:**
 - **Gravimetric Analysis:** Evaporate solvent in a tared dish and dry to constant weight under vacuum.
 - **HPLC Analysis (Preferred):** Dilute aliquot with mobile phase and analyze (UV detection at nm).

Experimental Workflow Diagram



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Figure 1: Standardized workflow for isothermal solubility determination.

Thermodynamic Modeling & Data Analysis

Raw solubility data (mole fraction,

) must be correlated using thermodynamic models to validate consistency and predict solubility at unmeasured temperatures.

Modified Apelblat Equation

This semi-empirical model is widely used for its high accuracy in correlating solubility with temperature.

- : Mole fraction solubility of the solute.
- : Absolute temperature (Kelvin).

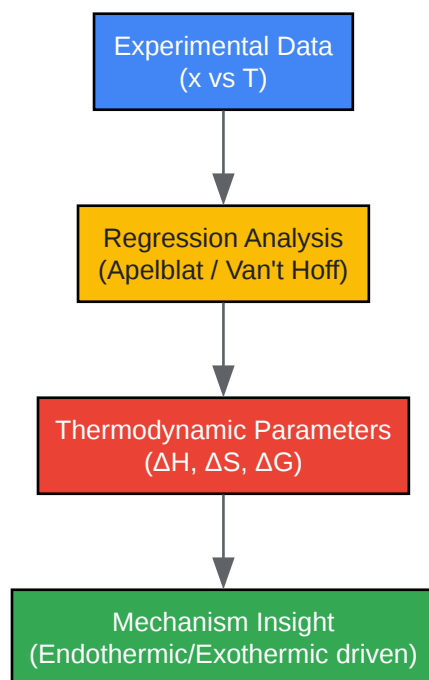
- : Empirical parameters derived from non-linear regression.
- Utility: Excellent for interpolation within the experimental temperature range.

Van't Hoff Equation

Used to determine the thermodynamic functions of the dissolution process.

- : Apparent enthalpy of dissolution.
- : Apparent entropy of dissolution.
- : Universal gas constant (8.314 J/mol·K).
- Interpretation:
 - If
: The dissolution is endothermic (solubility increases with temperature).
 - If
(Gibbs free energy)
: The process is spontaneous.

Thermodynamic Logic Diagram



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Figure 2: Logical flow for extracting thermodynamic parameters from raw solubility data.

Solvent Effect & Structure-Property Relationships

When analyzing **4-(Hexyloxy)benzohydrazide**, the choice of solvent is critical due to its "Janus-faced" (amphiphilic) nature.

Solvent Polarity Categories

Solvent Type	Examples	Interaction Mechanism	Expected Solubility Trend
Polar Protic	Methanol, Ethanol	Hydrogen bonding with hydrazide group ()	High (Decreases as alkyl chain length of solvent increases)
Polar Aprotic	DMF, DMSO	Dipole-dipole interactions	Very High (Strong solvation of the polar head)
Non-Polar	Toluene, Hexane	Van der Waals forces with hexyloxy tail	Moderate (Higher than simple benzohydrazide due to hexyl chain)
Medium Polar	Ethyl Acetate	Mixed interactions	Moderate to High

The "Like Dissolves Like" Nuance

For this specific compound, the Hansen Solubility Parameters (HSP) offer the best predictive insight. The hexyloxy tail (

dispersion forces) competes with the hydrazide head (

hydrogen bonding).

- Observation: In pure water, solubility is likely low due to the hydrophobic hexyl chain dominating the energetic cost of cavity formation.
- Optimization: For recrystallization, a mixture of Ethanol (solvent) and Water (anti-solvent) is often ideal, exploiting the temperature sensitivity of the hydrazide group's solubility.

Data Presentation Template

Researchers should tabulate their findings using the standardized format below to facilitate peer review and industrial application.

Table 1: Experimental Mole Fraction Solubility (

) of **4-(Hexyloxy)benzohydrazide** (P = 0.1 MPa)

T (K)	Methanol ()	Ethanol ()	Toluene ()	Ethyl Acetate ()
288.15	[Data]	[Data]	[Data]	[Data]
293.15	[Data]	[Data]	[Data]	[Data]
298.15	[Data]	[Data]	[Data]	[Data]
...	...	...	...	...
323.15	[Data]	[Data]	[Data]	[Data]

Note: Data must be reported with standard uncertainty

and relative standard uncertainty

.

References

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- Compound Data: "**4-(Hexyloxy)benzohydrazide**."[\[1\]](#)[\[2\]](#)[\[3\]](#) Santa Cruz Biotechnology. (Chemical properties and CAS verification).

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Sources

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